

A Comparative Analysis of Demagnetization Resistance in Permanent Magnets: SmCo and Alternatives

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For researchers, scientists, and professionals in drug development, the selection of permanent magnets for critical applications demands a thorough understanding of their performance under various conditions. This guide provides an objective comparison of the demagnetization resistance of Samarium Cobalt (SmCo) magnets against other common permanent magnets, namely Neodymium (NdFeB), Aluminum-Nickel-Cobalt (Alnico), and Ferrite magnets. The focus is on intrinsic coercivity and thermal stability, crucial parameters for ensuring reliable performance in demanding environments.

Superior Demagnetization Resistance of Samarium Cobalt Magnets

Samarium Cobalt (SmCo) magnets are a type of rare-earth magnet renowned for their exceptional resistance to demagnetization, particularly at elevated temperatures.^{[1][2]} This robustness makes them indispensable in applications where consistent magnetic performance is critical, such as in high-performance motors, sensors, and medical devices. SmCo magnets are broadly categorized into two main series: Sm1Co5 and Sm2Co17. The Sm2Co17 series, in particular, offers superior magnetic properties and higher thermal stability.^{[3][4]}

Compared to Neodymium (NdFeB) magnets, which boast the highest magnetic strength at room temperature, SmCo magnets exhibit significantly better performance as temperatures rise.^{[5][6]} While standard NdFeB magnets can experience irreversible demagnetization at

temperatures above 80°C, specialized high-temperature grades are required to operate at up to 230°C.[7][8][9] In contrast, SmCo magnets can operate effectively at temperatures up to 350°C, with some grades of Sm₂Co₁₇ even capable of withstanding up to 550°C.[3][4]

Alnico magnets also offer excellent high-temperature performance, with some grades capable of operating up to 550°C.[10][11] However, their intrinsic coercivity is considerably lower than that of SmCo magnets, making them more susceptible to demagnetization from external magnetic fields.[12] Ferrite magnets, while being the most cost-effective, have the lowest magnetic performance and a more limited operating temperature range, typically up to 250°C or 300°C.[13][14]

Quantitative Comparison of Magnetic Properties

To facilitate a clear comparison, the following table summarizes the key magnetic properties related to demagnetization resistance for various grades of SmCo, NdFeB, Alnico, and Ferrite magnets. The intrinsic coercivity (H_{ci}) is a direct measure of a material's resistance to demagnetization. The maximum operating temperature indicates the upper limit for reliable performance, and the temperature coefficient of intrinsic coercivity (β) quantifies how the coercivity changes with temperature.

Magnet Type	Grade	Intrinsic Coercivity (Hci) (kA/m)	Maximum Operating Temperature (°C)	Temperature Coefficient of Coercivity (β) (%/°C)
SmCo	SmCo18 (1:5)	1194 - 1830	250	-0.30
SmCo26 (2:17)	1350 - 2000	300 - 350	-0.20	-0.6 to -0.7
SmCo30 (2:17)	1114 - 1830	300 - 350	-0.20	
NdFeB	N42	≥ 955	80	
N42SH	≥ 1590	150	-0.55 to -0.6	-0.45 to -0.55
N38EH	≥ 2070	200	-0.45 to -0.55	
Alnico	Alnico 5	48 - 54	525	+0.01 to -0.02
Alnico 8	116 - 124	550	+0.01 to -0.03	+0.27
Ferrite	C5 (Y30)	225 - 265	250 - 300	
C8 (Y30H-1)	305 - 345	250 - 300	+0.27	

Experimental Protocols for Measuring Demagnetization Resistance

The determination of a permanent magnet's resistance to demagnetization is performed by measuring its magnetic properties using a hysteresigraph, also known as a permeameter. The standard test methods for these measurements are outlined in ASTM A977/A977M and IEC 60404-5.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

Principle of Measurement

The fundamental principle involves subjecting a precisely dimensioned magnet sample to a varying external magnetic field and measuring the resulting magnetic flux density (B) or magnetic polarization (J) within the material. This process generates a hysteresis loop, from which key parameters like intrinsic coercivity (Hci) can be determined.

Apparatus

A typical hysteresigraph system consists of the following components:

- **Electromagnet:** Capable of generating a sufficiently strong and uniform magnetic field to saturate the test specimen and then drive it into the second quadrant of the hysteresis loop (the demagnetization curve).
- **Sensing Coils:** A set of coils placed around the specimen to measure the magnetic flux. A B-coil measures the total magnetic flux density, while a J-coil, in conjunction with a surrounding H-coil, measures the magnetic polarization.
- **Fluxmeter:** An integrating voltmeter that measures the change in magnetic flux.
- **Hall Probe or H-coil:** To measure the applied magnetic field strength (H).
- **Power Supply:** To provide a controlled current to the electromagnet.
- **Data Acquisition System:** To record and plot the relationship between B (or J) and H.

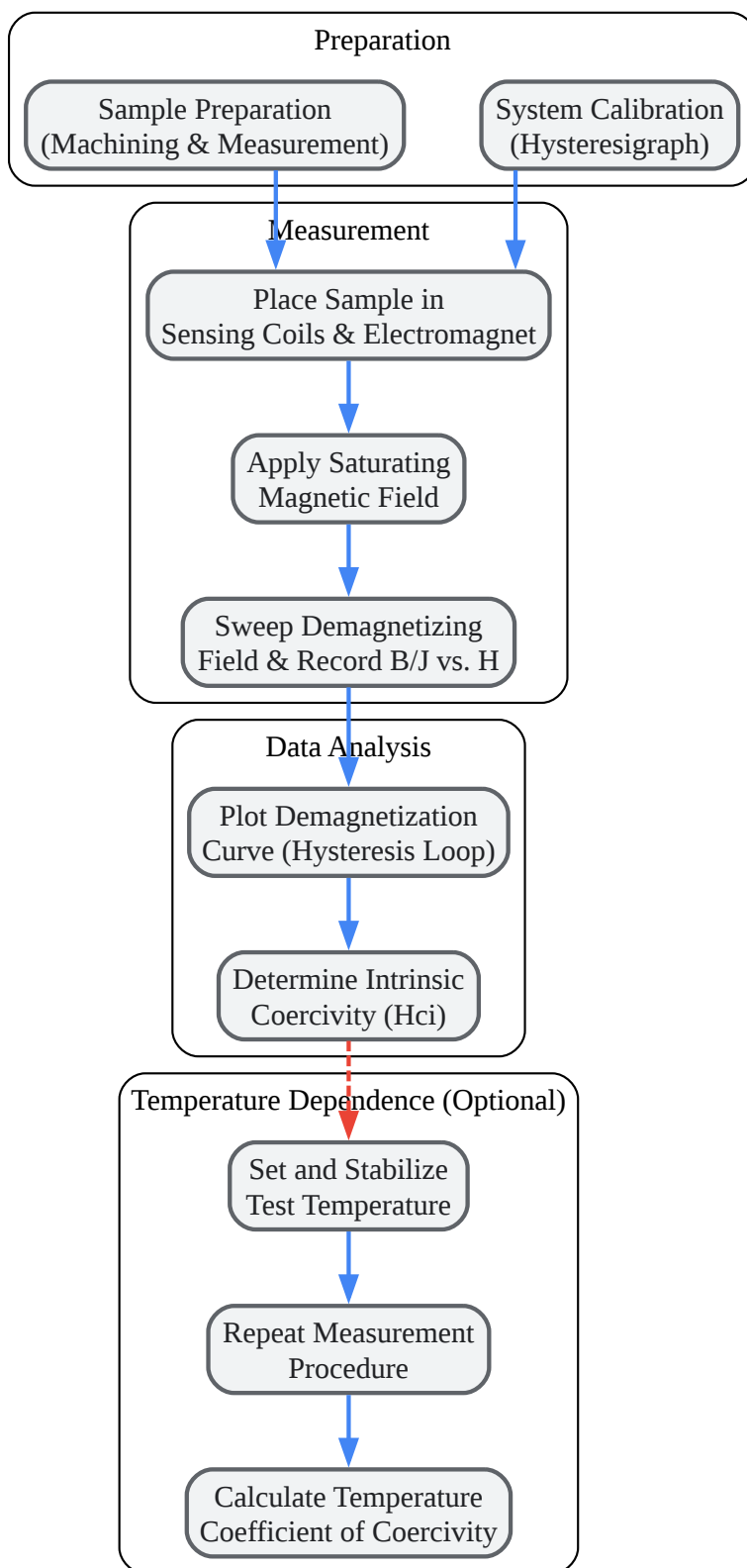
Step-by-Step Measurement Procedure (based on ASTM A977/A977M and IEC 60404-5)

- **Specimen Preparation:** A test specimen of a defined geometry (typically a cylinder or prism) is precisely machined from the magnet material to be tested. The dimensions are accurately measured to calculate the cross-sectional area.
- **Calibration:** The hysteresigraph system, including the fluxmeter and field-measuring devices, is calibrated according to the manufacturer's specifications and relevant standards.
- **Specimen Insertion:** The specimen is placed within the sensing coils, which are then positioned in the uniform field region of the electromagnet's air gap.
- **Magnetic Saturation:** A strong magnetic field is applied by the electromagnet to fully saturate the specimen. The field strength required for saturation depends on the material being tested.

- **Demagnetization Curve Measurement:** The applied magnetic field is then reduced from the saturation point, through zero, and into the negative (demagnetizing) direction. The corresponding values of magnetic flux density (B) or magnetic polarization (J) and the applied magnetic field (H) are continuously recorded.
- **Determination of Intrinsic Coercivity (H_{ci}):** The intrinsic coercivity is the value of the demagnetizing field (H) at which the magnetic polarization (J) of the material becomes zero. This point is identified on the J-H demagnetization curve.
- **Temperature-Dependent Measurements:** To assess thermal stability, the entire measurement process can be repeated at various controlled temperatures using a temperature-controlled sample holder. This allows for the determination of the temperature coefficient of coercivity.

Experimental Workflow for Demagnetization Testing

The following diagram illustrates the logical flow of the experimental procedure for determining the demagnetization resistance of a permanent magnet.



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Workflow for determining the demagnetization resistance of permanent magnets.

Conclusion

The choice of a permanent magnet for high-performance applications hinges on a careful evaluation of its demagnetization resistance, particularly under thermal stress. SmCo magnets, with their high intrinsic coercivity and excellent thermal stability, offer a superior solution for applications where reliability at elevated temperatures is paramount. While NdFeB magnets provide higher magnetic strength at room temperature, their performance degrades significantly with increasing temperature. Alnico magnets are suitable for very high-temperature environments but are more susceptible to demagnetization from external fields. Ferrite magnets, though cost-effective, offer the lowest magnetic performance and thermal stability. For researchers and professionals requiring robust and stable magnetic performance in challenging environments, SmCo magnets represent a highly reliable choice.

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References

- 1. magnetsales.co.uk [magnetsales.co.uk]
- 2. magnetexpert.com [magnetexpert.com]
- 3. magnetstore.co.uk [magnetstore.co.uk]
- 4. stanfordmagnets.com [stanfordmagnets.com]
- 5. stanfordmagnets.com [stanfordmagnets.com]
- 6. eclipsemagnetics.cn [eclipsemagnetics.cn]
- 7. eclipsemagnetics.com [eclipsemagnetics.com]
- 8. osencmag.com [osencmag.com]
- 9. stanfordmagnets.com [stanfordmagnets.com]
- 10. first4magnets.com [first4magnets.com]
- 11. stanfordmagnets.com [stanfordmagnets.com]
- 12. magnetexpert.com [magnetexpert.com]

- 13. Characteristics of Ferrite Magnets | e-Magnets UK [e-magnetsuk.com]
- 14. eclipsেমagnetics.com [eclipseমagnetics.com]
- 15. standards.iteh.ai [standards.iteh.ai]
- 16. standards.iteh.ai [standards.iteh.ai]
- 17. webstore.ansi.org [webstore.ansi.org]
- 18. webstore.iec.ch [webstore.iec.ch]
- 19. NEN-IEC 60404-5:1999 en;fr [nen.nl]
- 20. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
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